

BDP R6G Amine: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	BDP R6G amine	
Cat. No.:	B605999	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **BDP R6G amine**, a versatile fluorescent probe. This document outlines its chemical and physical properties, detailed experimental protocols for its application in bioconjugation, and visual representations of key processes to support your research and development endeavors.

Core Properties of BDP R6G Amine

BDP R6G amine is a borondipyrromethene-based fluorophore designed to match the spectral characteristics of Rhodamine 6G (R6G).[1] It possesses a terminal aliphatic primary amine group, making it a valuable tool for conjugation to molecules containing electrophilic functional groups.[1][2] This dye is noted for its high fluorescence quantum yield and photostability. The CAS numbers for **BDP R6G amine** are 2183473-06-3 and 2183473-05-2.[1][3]

Quantitative Data Summary

The key physicochemical and spectral properties of **BDP R6G amine** are summarized in the table below for easy reference and comparison.



Property	Value
CAS Number	2183473-06-3, 2183473-05-2
Molecular Formula	C24H30BCIF2N4O
Molecular Weight	474.78 g/mol
Appearance	Orange to brown solid
Purity	≥95% (by ¹H NMR and HPLC-MS)
Solubility	Good in DMF, DMSO, and alcohols
Excitation Maximum (λex)	530 nm
Emission Maximum (λem)	548 nm
Fluorescence Quantum Yield	0.96
Storage Conditions	Store at -20°C, desiccated and protected from light.

Bioconjugation with BDP R6G Amine

The primary amine group of **BDP R6G amine** allows for its covalent attachment to various molecules and surfaces that have been functionalized with electrophilic groups, such as N-hydroxysuccinimide (NHS) esters. This section provides a detailed, generalized protocol for the conjugation of **BDP R6G amine** to a protein that has been pre-activated with an NHS ester.

Experimental Protocol: Protein Labeling

This protocol is a general guideline and may require optimization for specific proteins and applications.

Materials:

BDP R6G amine



- Protein of interest containing an accessible primary amine for activation (e.g., lysine residues)
- Homobifunctional NHS ester crosslinker (e.g., Disuccinimidyl suberate DSS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium phosphate buffer, pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., size-exclusion chromatography)
- Storage Buffer: Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Protein Preparation:
 - Dissolve the protein of interest in the Reaction Buffer to a final concentration of 2-10 mg/mL.
 - Ensure the buffer does not contain any primary amines (e.g., Tris or glycine) as they will compete with the intended reaction.
- Protein Activation with NHS Ester:
 - Prepare a fresh stock solution of the NHS ester crosslinker (e.g., DSS) in anhydrous DMF or DMSO at a concentration of 10-20 mM.
 - Add the NHS ester stock solution to the protein solution. A molar excess of the NHS ester is typically required. A starting point is a 20-fold molar excess of NHS ester to the protein.
 - Incubate the reaction for 30-60 minutes at room temperature with gentle stirring.
- Removal of Excess Crosslinker:

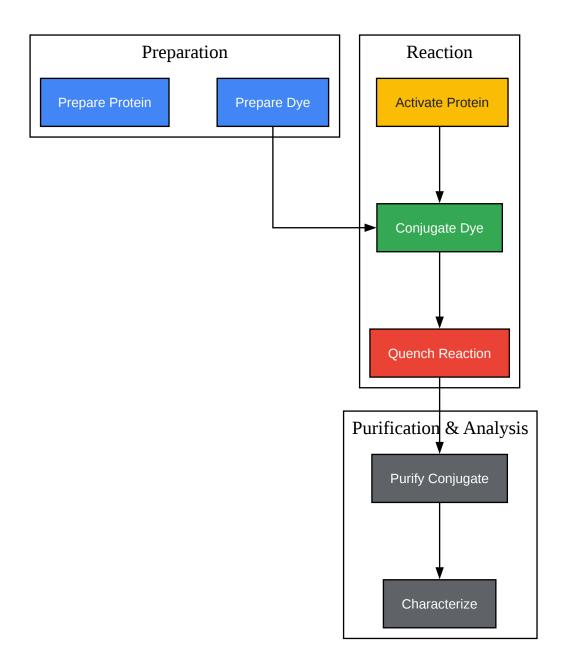


- Immediately after incubation, remove the unreacted NHS ester crosslinker. This can be achieved by dialysis against the Reaction Buffer or by using a desalting column.
- Preparation of BDP R6G Amine Solution:
 - Prepare a 10 mM stock solution of BDP R6G amine in anhydrous DMF or DMSO. Vortex briefly to ensure it is fully dissolved.
- Conjugation of BDP R6G Amine to Activated Protein:
 - Add the BDP R6G amine stock solution to the activated protein solution. A 5 to 20-fold molar excess of the dye to the protein is a good starting point for optimization.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light, with gentle stirring.
- Quenching the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
 - Incubate for an additional 15-30 minutes at room temperature to quench any unreacted NHS esters.
- · Purification of the Labeled Protein:
 - Separate the BDP R6G-labeled protein from unreacted dye and byproducts using a size-exclusion chromatography column equilibrated with the desired Storage Buffer (e.g., PBS).
 - The first colored fractions to elute will typically contain the labeled protein.
- Characterization and Storage:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and 530 nm (for the BDP R6G dye).
 - Store the labeled protein under appropriate conditions, typically at 4°C or -20°C, protected from light.



Visualizing the Processes

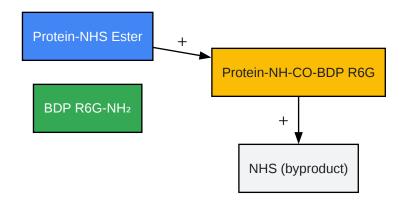
To further clarify the experimental workflow and the underlying chemical reaction, the following diagrams are provided.



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Caption: Experimental workflow for protein labeling with **BDP R6G amine**.





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Caption: Reaction of **BDP R6G amine** with an NHS ester-activated protein.

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